

Safeguarding Your Research: A Comprehensive Guide to Handling 6-Fluorochroman-4-one

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Compound of Interest

Compound Name: 6-Fluorochroman-4-one

Cat. No.: B116969

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **6-Fluorochroman-4-one**, including personal protective equipment (PPE), operational procedures, and disposal plans, ensuring a secure laboratory environment.

6-Fluorochroman-4-one is a powder solid with a light yellow appearance.^[1] While specific hazard classifications may not be met based on available data, adherence to good industrial hygiene and safety practices is crucial.^{[1][2]} This includes avoiding contact with skin and eyes and not breathing the dust.^[1]

Essential Personal Protective Equipment (PPE)

When handling **6-Fluorochroman-4-one**, the following personal protective equipment is recommended to minimize exposure and ensure personal safety:

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles or eyeglasses	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin and Body Protection	Protective gloves and clothing	Wear appropriate gear to prevent skin exposure. [1] Regularly inspect and replace gloves to avoid permeation by chemicals. [3]
Respiratory Protection	Particle filter respirator	Recommended when ventilation is inadequate or dust is generated. [1] [4]
Footwear	Closed-toe, chemical-resistant shoes	Footwear should cover and protect the entire foot. Perforated shoes or sandals are not permitted in the laboratory. [3] [5]

Operational Plan: From Receipt to Disposal

A structured approach to handling **6-Fluorochroman-4-one** from the moment it arrives in the laboratory to its final disposal is critical for safety and efficiency.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.

- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1][2]

2. Handling and Use:

- Always handle **6-Fluorochroman-4-one** within a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.
- Ensure that an emergency eye wash fountain and safety shower are readily accessible in the immediate vicinity of potential exposure.[4]
- Avoid generating dust. If dust is formed, use appropriate respiratory protection.
- After handling, wash hands thoroughly with soap and water.[4]

3. Spill Management:

- In case of a spill, ensure adequate ventilation.[2]
- Avoid dust formation.[2]
- Sweep or shovel the spilled material into a suitable container for disposal.[2]

4. Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated PPE should also be disposed of as hazardous waste.

First Aid Measures

In the event of accidental exposure, immediate action is crucial:

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention.[2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[2]

- Ingestion: Clean the mouth with water and seek medical attention.[\[2\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration.
[\[2\]](#)

Chemical and Physical Properties

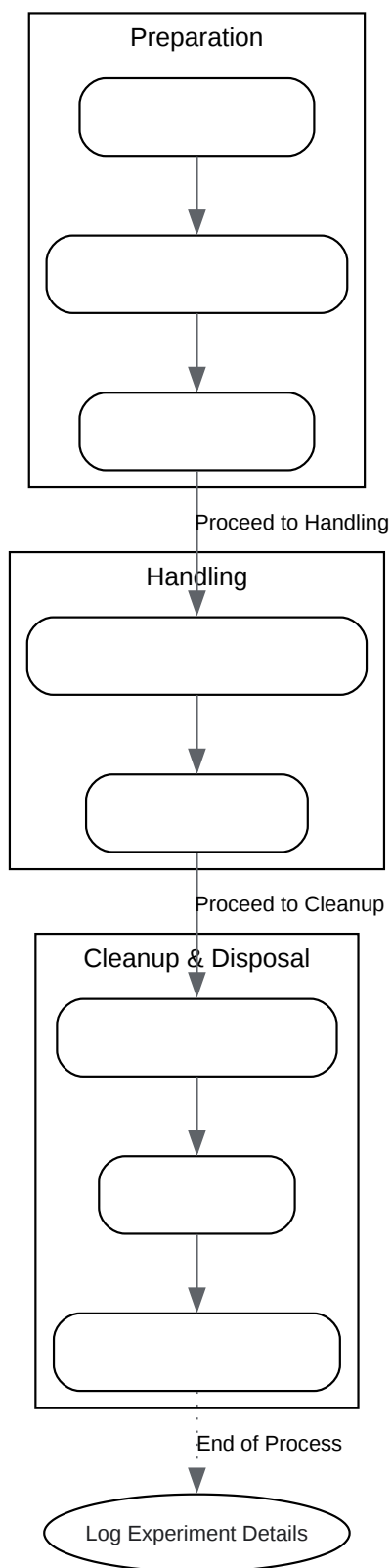
Understanding the properties of **6-Fluorochroman-4-one** is essential for its safe handling.

Property	Value
Molecular Formula	C9H7FO2 [1]
Molecular Weight	166.15 g/mol [1]
Appearance	Light yellow powder solid [1] [2]
Melting Point	114 - 116 °C / 237.2 - 240.8 °F [1] [2]
Flash Point	Not applicable [1] [2]
Stability	Stable under normal conditions [1] [2]

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include carbon monoxide (CO), carbon dioxide (CO2), and gaseous hydrogen fluoride (HF).[\[1\]](#)[\[2\]](#)

Experimental Workflow for Safe Handling

To visualize the procedural steps for safely handling **6-Fluorochroman-4-one**, the following workflow diagram outlines the key stages from preparation to waste disposal.



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Caption: Workflow for the safe handling of **6-Fluorochroman-4-one**.

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